

The Fundamental Antimicrobial Spectrum of Chlorhexidine Digluconate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorhexidine (digluconate)

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Introduction

Chlorhexidine digluconate (CHG) is a cationic bisbiguanide antiseptic and disinfectant that has been a cornerstone of infection control in clinical and consumer settings for over half a century. [1] Its enduring utility is attributed to its broad-spectrum antimicrobial activity, substantivity, and general biocompatibility.[2][3] This technical guide provides an in-depth exploration of the fundamental antimicrobial spectrum of chlorhexidine digluconate, detailing its efficacy against a range of microorganisms, the underlying mechanisms of action, and the standardized methodologies used to evaluate its potency.

Mechanism of Action

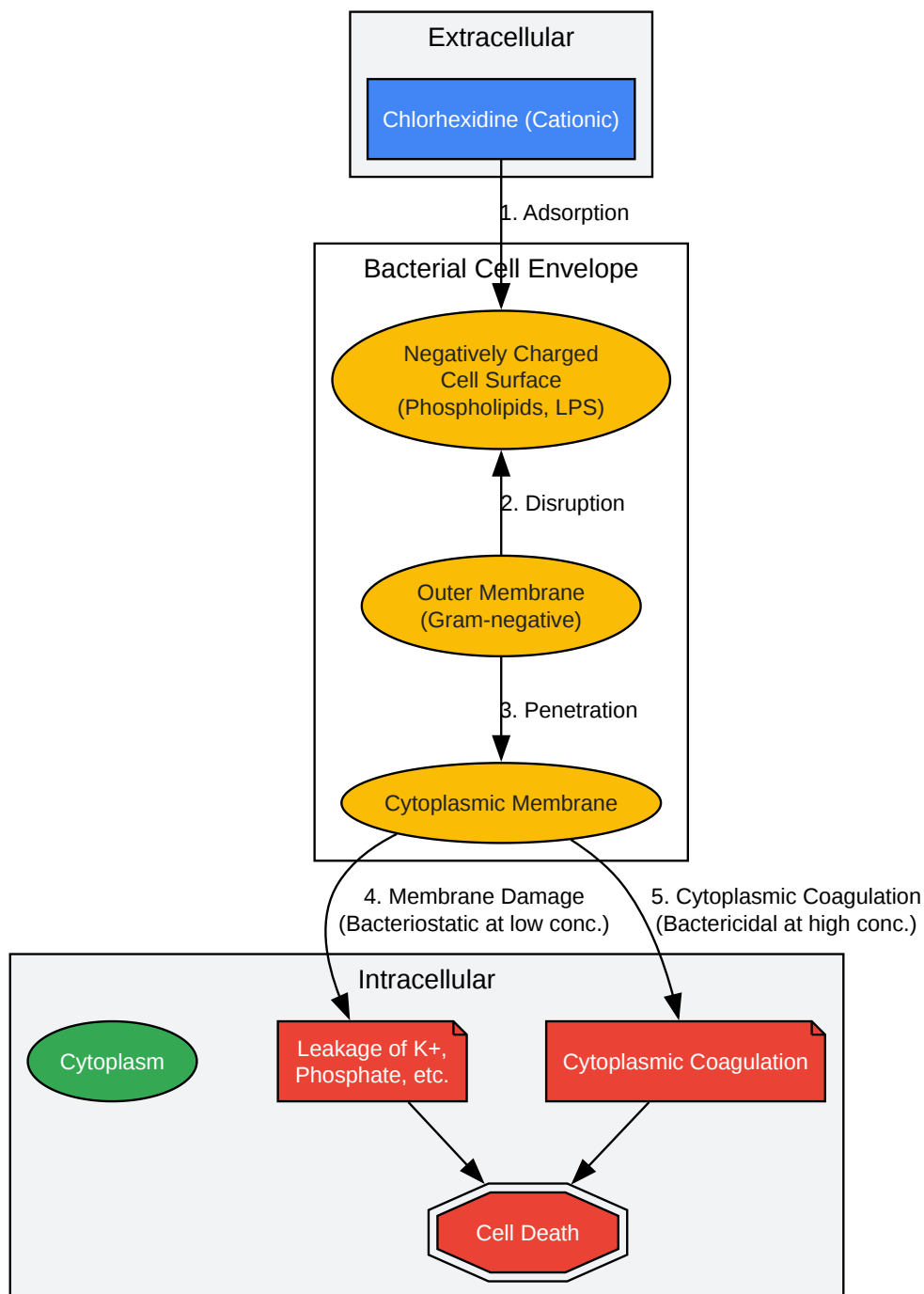
The antimicrobial activity of chlorhexidine is primarily driven by its cationic nature. At physiological pH, the chlorhexidine molecule is positively charged, facilitating a strong electrostatic interaction with negatively charged components on microbial cell surfaces, such as phospholipids and lipopolysaccharides.[2][4] This interaction initiates a cascade of events leading to microbial cell death.

The process can be summarized in the following stages:

- **Adsorption to the Microbial Cell Surface:** The cationic chlorhexidine molecules rapidly bind to the negatively charged phosphate groups on the microbial cell wall.^[2]
- **Disruption of the Outer Membrane (in Gram-negative bacteria):** In Gram-negative bacteria, this initial binding disrupts the integrity of the outer membrane, increasing its permeability.
- **Penetration of the Cytoplasmic Membrane:** Chlorhexidine then traverses the cell wall and interacts with the cytoplasmic membrane.
- **Membrane Damage and Leakage:** This interaction disrupts the semi-permeable nature of the cytoplasmic membrane, leading to the leakage of low molecular weight intracellular components, such as potassium and phosphate ions.^[5]
- **Cytoplasmic Coagulation and Cell Death:** At higher concentrations, chlorhexidine causes coagulation and precipitation of the cytoplasm and its contents, resulting in irreversible cell damage and death.^{[2][6]}

The effect of chlorhexidine is concentration-dependent. At lower concentrations, it exhibits a bacteriostatic effect by inhibiting bacterial growth, while at higher concentrations, it is bactericidal, actively killing the microorganisms.^{[1][7]}

Mechanism of Action of Chlorhexidine Digluconate

[Click to download full resolution via product page](#)**Caption:** Mechanism of Action of Chlorhexidine Digluconate.

Antimicrobial Spectrum

Chlorhexidine exhibits a broad spectrum of activity against a wide array of microorganisms, including bacteria, fungi, and some viruses.[8]

Antibacterial Activity

Chlorhexidine is highly effective against both Gram-positive and Gram-negative bacteria, although its potency varies between these groups.

- **Gram-positive Bacteria:** These are generally more susceptible to chlorhexidine.[6][9] This is attributed to the direct access of chlorhexidine to the peptidoglycan cell wall and cytoplasmic membrane. It is particularly effective against species such as *Staphylococcus aureus* (including Methicillin-resistant *Staphylococcus aureus* - MRSA) and *Streptococcus* species. [7][10]
- **Gram-negative Bacteria:** While still effective, higher concentrations of chlorhexidine are often required to achieve the same level of activity against Gram-negative bacteria.[6][9] The outer membrane of Gram-negative bacteria, rich in lipopolysaccharides, can present a barrier to chlorhexidine penetration. Susceptible Gram-negative organisms include *Escherichia coli*, *Klebsiella pneumoniae*, and *Pseudomonas aeruginosa*, although some strains of the latter may exhibit higher resistance.[11]

Antifungal Activity

Chlorhexidine possesses significant fungistatic and fungicidal activity, particularly against yeast species. It is widely used in the management of oral candidiasis caused by *Candida albicans*. [11][12] The mechanism of action against fungi is similar to that against bacteria, involving disruption of the cell membrane.[13]

Virucidal Activity

The virucidal activity of chlorhexidine is primarily limited to enveloped viruses.[9] The lipid envelope of these viruses is susceptible to disruption by chlorhexidine, leading to inactivation. Examples of susceptible enveloped viruses include Herpes Simplex Virus (HSV), Human Immunodeficiency Virus (HIV), and Influenza A.[6][14] Chlorhexidine has minimal to no activity against non-enveloped viruses such as poliovirus and adenovirus.[9]

Sporicidal Activity

Chlorhexidine is generally considered to have poor sporicidal activity at room temperature.^[15] However, its sporicidal efficacy can be enhanced under specific conditions, such as elevated temperatures, the presence of alcohol, or at a high pH.^[16]

Quantitative Antimicrobial Data

The potency of an antimicrobial agent is quantitatively assessed by determining its Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC).

- Minimum Inhibitory Concentration (MIC): The lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.
- Minimum Bactericidal/Fungicidal Concentration (MBC/MFC): The lowest concentration of an antimicrobial agent required to kill a particular microorganism.

The following tables summarize the reported MIC and MBC values for chlorhexidine digluconate against key microorganisms. It is important to note that these values can vary depending on the specific strain, testing methodology, and experimental conditions.

Table 1: Minimum Inhibitory Concentration (MIC) of Chlorhexidine Digluconate against Bacteria

Microorganism	Strain Type	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Staphylococcus aureus	MSSA	0.5 - 8	-	8	[7][10]
Staphylococcus aureus	MRSA	0.5 - 16	2	4	[7][10][17]
Enterococcus faecalis	-	2.67 - 64	-	-	[4]
Escherichia coli	-	1 - 64	2	4	[18]
Pseudomonas aeruginosa	-	1 - 80	-	156	[11][15]
Klebsiella pneumoniae	-	4 - 64	16	32	[11][18]

Table 2: Minimum Bactericidal Concentration (MBC) of Chlorhexidine Digluconate against Bacteria

Microorganism	MBC Range (µg/mL)	Reference(s)
Staphylococcus aureus	2 - 64	[19]
Enterococcus faecalis	10.5 - 32	[4]
Bacteroides gingivalis	5000	[2]
Fusobacterium nucleatum	5000	[2]

Table 3: Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of Chlorhexidine Digluconate against Candida albicans

Parameter	Concentration Range (µg/mL)	Reference(s)
MIC	0.78 - 2.4	[12] [20]
MFC	~1	[20]

Experimental Protocols

Standardized methods are crucial for the accurate and reproducible assessment of antimicrobial activity. The Clinical and Laboratory Standards Institute (CLSI) provides guidelines for many of these procedures.[\[3\]](#)[\[21\]](#)

Broth Microdilution Method for MIC Determination

This method is used to determine the MIC of an antimicrobial agent in a liquid growth medium.

Materials:

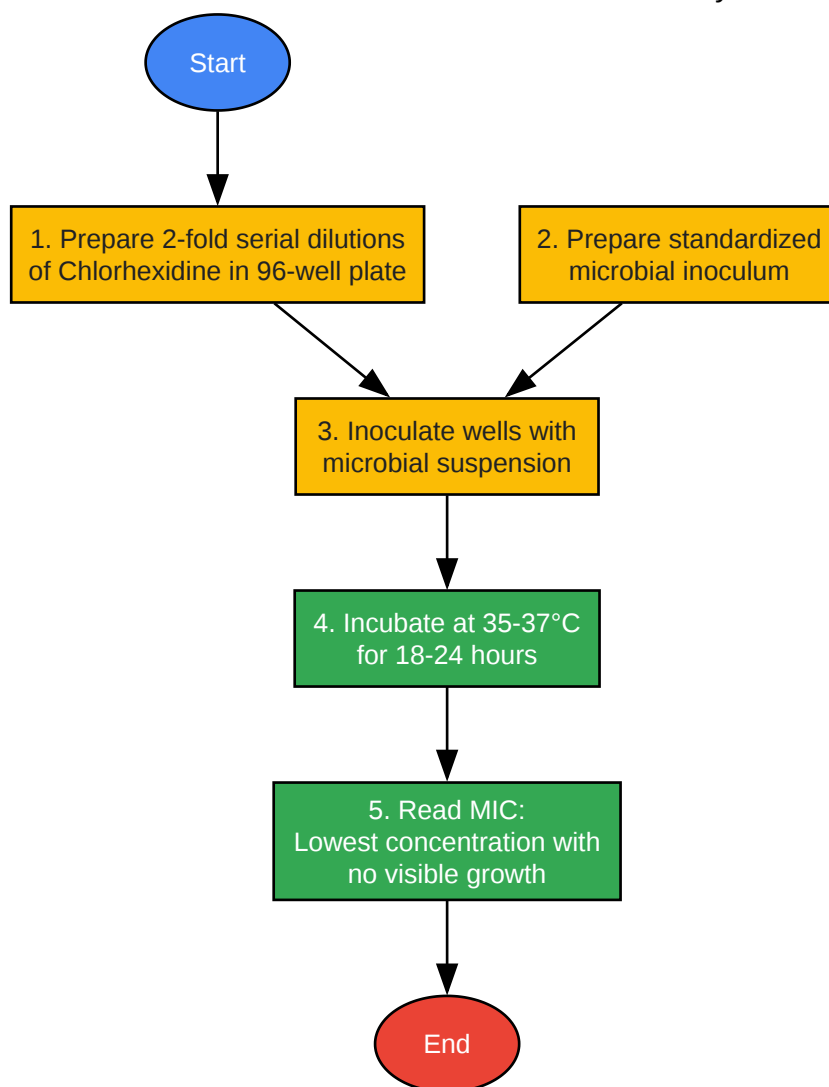
- Sterile 96-well microtiter plates
- Chlorhexidine digluconate stock solution
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Standardized microbial inoculum (approximately 5×10^5 CFU/mL)
- Incubator

Procedure:

- Prepare Serial Dilutions: Prepare two-fold serial dilutions of the chlorhexidine stock solution in the broth medium directly in the wells of the 96-well plate. The final volume in each well should be 100 µL.
- Inoculation: Add 100 µL of the standardized microbial inoculum to each well, resulting in a final volume of 200 µL and the desired starting inoculum concentration.

- Controls: Include a growth control well (broth and inoculum, no chlorhexidine) and a sterility control well (broth only).
- Incubation: Incubate the plates at 35-37°C for 18-24 hours.
- Reading Results: The MIC is the lowest concentration of chlorhexidine in which there is no visible growth (turbidity) of the microorganism.

Workflow for Broth Microdilution MIC Assay



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- [To cite this document: BenchChem. \[The Fundamental Antimicrobial Spectrum of Chlorhexidine Digluconate: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15708585/docs#the-fundamental-antimicrobial-spectrum-of-chlorhexidine-digluconate-a-technical-guide\]](#)

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